

Application Notes and Protocols for **ML-184**

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Compound of Interest

Compound Name: **ML-184**

Cat. No.: **B1668996**

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Topic: Protocol for Dissolving and Storing **ML-184**

Audience: Researchers, scientists, and drug development professionals.

Introduction

ML-184 is a potent and selective agonist for the G protein-coupled receptor 55 (GPR55).[\[1\]](#)[\[2\]](#) As a critical tool in studying the physiological roles of GPR55, proper handling, dissolution, and storage of **ML-184** are paramount to ensure its stability and efficacy in experimental settings. These application notes provide detailed protocols for the dissolution and storage of **ML-184** to maintain its integrity for research applications.

Physicochemical Properties

- Molecular Formula: C₂₅H₃₄N₄O₃S[\[1\]](#)[\[2\]](#)
- Molecular Weight: 470.63 g/mol [\[1\]](#)
- Appearance: White to off-white solid[\[1\]](#) or crystalline solid[\[2\]](#)

Data Presentation: Solubility and Storage

The following tables summarize the solubility and recommended storage conditions for **ML-184**.

Table 1: Solubility of **ML-184**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	12.5 - 20[2]	26.56 - 42.5	Ultrasonic and warming to 60°C may be required. Use newly opened, hygroscopic DMSO.[1]
DMF	30[2]	~63.7	
Ethanol	1[2]	~2.1	
DMF:PBS (pH 7.2) (1:4)	0.2[2]	~0.425	

Table 2: Storage Conditions for **ML-184**

Form	Storage Temperature	Stability/Duration
Powder	-20°C	≥ 4 years[2] (or 3 years)
4°C	2 years	
In Solvent (Stock Solution)	-80°C	6 months
-20°C	1 month	

Experimental Protocols

1. Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML-184** in dimethyl sulfoxide (DMSO).

Materials:

- **ML-184** powder

- Anhydrous/low-moisture DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Equilibration: Allow the vial of **ML-184** powder to equilibrate to room temperature before opening to minimize moisture condensation.
- Weighing: Accurately weigh the desired amount of **ML-184** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 4.71 mg of **ML-184** (based on a molecular weight of 470.63 g/mol).
- Solvent Addition: Add the calculated volume of high-purity DMSO to the vial containing the **ML-184** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, brief warming to 60°C and/or sonication in an ultrasonic bath can be applied.^[1] Visually inspect the solution to ensure there are no visible particulates.
- Final Concentration Check: Ensure the final concentration is accurately recorded.

2. Storage of Stock Solutions

Proper storage is crucial to maintain the stability of **ML-184** stock solutions.

Procedure:

- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- **Storage Temperature:**
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[1\]](#)
- **Protection from Light:** Store aliquots protected from light.

3. Preparation of Working Solutions

This protocol describes the dilution of the concentrated stock solution to a final working concentration for use in cell-based assays or other experiments.

Materials:

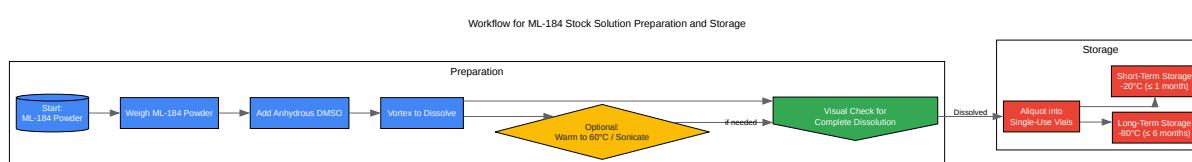
- **ML-184** stock solution (e.g., 10 mM in DMSO)
- Appropriate aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or plates

Procedure:

- **Thawing:** Thaw a single aliquot of the **ML-184** stock solution at room temperature.
- **Serial Dilution (Recommended):** To achieve a low micromolar or nanomolar working concentration, it is recommended to perform serial dilutions rather than a single large dilution. This improves accuracy.
 - Example for a 10 μ M working solution from a 10 mM stock:

- Prepare an intermediate dilution by adding 2 μ L of the 10 mM stock solution to 198 μ L of the desired aqueous buffer/medium (1:100 dilution, resulting in a 100 μ M intermediate solution).
- Vortex gently to mix.
- Prepare the final working solution by adding 10 μ L of the 100 μ M intermediate solution to 90 μ L of the aqueous buffer/medium (1:10 dilution).
- Solvent Concentration: Be mindful of the final DMSO concentration in your experiment, as high concentrations can be toxic to cells. It is advisable to keep the final DMSO concentration below 0.1%.
- Immediate Use: Prepare working solutions fresh for each experiment and use them immediately. Do not store aqueous working solutions.

Mandatory Visualization



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Caption: Workflow for preparing and storing an **ML-184** stock solution.

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References

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